

A Guide to Distinguishing 5-Ethylnonan-5-ol using the Lucas Test

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Compound of Interest

Compound Name: 5-Ethylnonan-5-ol

Cat. No.: B15486930

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For researchers and professionals in the field of drug development and organic chemistry, the accurate and efficient differentiation of alcohol classes is a fundamental requirement. The Lucas test serves as a rapid and reliable method for distinguishing between primary, secondary, and tertiary alcohols based on their differential reactivity with the Lucas reagent (a solution of anhydrous zinc chloride in concentrated hydrochloric acid). This guide provides a detailed comparison of the reactivity of **5-Ethylnonan-5-ol**, a tertiary alcohol, with other classes of alcohols using the Lucas test, supported by experimental data and protocols.

The reactivity of alcohols in the Lucas test follows the SN1 nucleophilic substitution mechanism for tertiary and secondary alcohols.^{[1][2][3]} The rate of reaction is contingent on the stability of the carbocation intermediate formed upon protonation of the hydroxyl group and subsequent departure of a water molecule.^[4] Tertiary alcohols, such as **5-Ethylnonan-5-ol**, react almost instantaneously because they form a relatively stable tertiary carbocation.^{[2][4]} Secondary alcohols react more slowly as they form less stable secondary carbocations, while primary alcohols react very slowly, or not at all at room temperature, due to the instability of the primary carbocation.^{[2][4]} The formation of an insoluble alkyl chloride results in the solution turning turbid or cloudy.^[1]

Comparative Reactivity Data

The following table summarizes the expected reaction times for different classes of alcohols when subjected to the Lucas test at room temperature.

Alcohol Class	Example Compound	Expected Reaction Time	Observation
Tertiary	5-EthylNonan-5-ol	Immediate (< 1 minute)	A cloudy or turbid solution forms instantly, often with the separation of an oily layer. [1] [2] [4]
Secondary	Nonan-5-ol	3-5 minutes	The solution becomes turbid or cloudy within 3 to 5 minutes. [1] [2]
Primary	Nonan-1-ol	No reaction at room temperature	The solution remains clear. Turbidity may be observed only upon heating for an extended period. [2] [4]

Experimental Protocol: The Lucas Test

This protocol outlines the procedure for distinguishing **5-EthylNonan-5-ol** from primary and secondary alcohols.

Materials:

- Lucas Reagent (anhydrous zinc chloride dissolved in concentrated hydrochloric acid)[\[4\]](#)[\[5\]](#)
- Test tubes
- Pipettes or droppers
- Sample of **5-EthylNonan-5-ol**
- Samples of a primary alcohol (e.g., Nonan-1-ol) and a secondary alcohol (e.g., Nonan-5-ol) for comparison
- Stopwatch

- Water bath (for heating, if necessary)

Procedure:

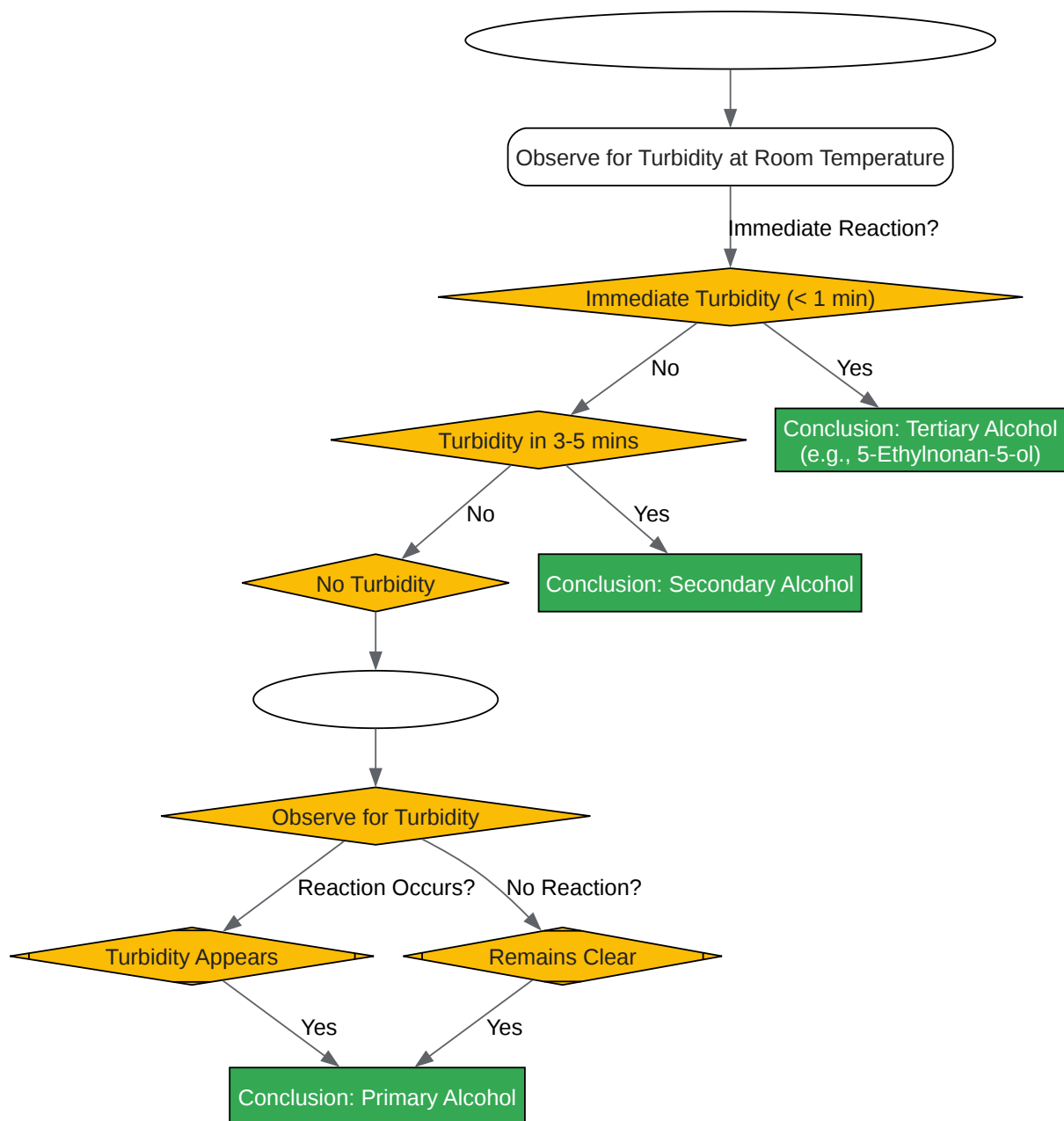
- In separate, clean, and dry test tubes, place approximately 1 mL of each alcohol to be tested.
- To each test tube, add 2-3 mL of the Lucas reagent.[\[6\]](#)
- Stopper the test tubes, shake vigorously for a few seconds to ensure thorough mixing, and then allow them to stand at room temperature.[\[5\]](#)
- Observe each test tube for the formation of turbidity or a separate layer.
- Record the time taken for the reaction to occur for each alcohol.
- For any alcohol that does not show a reaction at room temperature after 10 minutes, the test tube can be placed in a warm water bath (around 40-50°C) to observe if a reaction can be induced.[\[4\]](#)

Expected Results:

- **5-Ethylnonan-5-ol** (Tertiary Alcohol): An immediate formation of a cloudy or turbid solution, or the separation of an oily layer of 5-chloro-5-ethylnonane.[\[1\]](#)[\[4\]](#)
- Secondary Alcohol: The solution will turn cloudy or turbid within 3-5 minutes.[\[1\]](#)[\[2\]](#)
- Primary Alcohol: The solution will remain clear at room temperature.[\[2\]](#)[\[4\]](#)

Logical Workflow of the Lucas Test

The following diagram illustrates the decision-making process based on the observations from the Lucas test to classify an unknown alcohol.



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Caption: Logical workflow for the classification of alcohols using the Lucas test.

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References

- 1. byjus.com [byjus.com]
- 2. testbook.com [testbook.com]
- 3. Lucas Reagent Formula, Test, Preparation, Mechanism, MSDS [chemistrylearner.com]
- 4. adichemistry.com [adichemistry.com]
- 5. Lucas Test: Distinguish Alcohols Easily with Lucas Reagent [vedantu.com]
- 6. careers360.com [careers360.com]
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